

Hematological Toxicity Profile of Sapanisertib

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Compound Focus: Sapanisertib

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Toxicity Type	Grade 3-4 Incidence (n=16) [1] [2]	Notes / Other Study Observations
Leukopenia	3 patients (19%)	
Lymphopenia	2 patients (13%)	Observed as common treatment-emergent AE in mRCC study (n=38) [3].
Thrombocytopenia	1 patient (6%)	
Neutropenia	1 patient (6%)	Grade 4 neutropenia of any duration with fever/infection was predefined as a DLT [4].

Management and Monitoring Protocols

Clinical trials established specific protocols for monitoring and managing adverse events, including hematological toxicities.

- Dose Modification Guidelines:** Clinical trials employed clear protocols for managing toxicities. **Sapanisertib** dosing was **withheld for any Grade ≥ 3 treatment-related toxicities**. Once the event resolved to Grade ≤ 1 or baseline, therapy could be resumed with a **dose reduction (e.g., $\geq 25\%$ reduction)**. For patients already on low doses (e.g., ≤ 4 mg daily), the frequency could be decreased instead of the dose. Treatment was discontinued if dosing was delayed for **>28 consecutive days** or if **more than two dose reductions** were required [4].

- **Routine Monitoring:** Standard practice involves **regular complete blood count (CBC) monitoring**. The specific schedule should be determined by institutional standards, but vigilant monitoring is essential.
- **Pre-Treatment Screening:** Studies mandated adequate bone marrow function before initiating treatment [4].

Key Considerations for Researchers

- **Differentiate from Non-Hematological Toxicity:** The most frequent **non-hematological** treatment-emergent adverse events across studies include **nausea, fatigue, hyperglycemia, mucositis, and rash** [1] [5] [4]. Management of these, particularly hyperglycemia, requires concurrent attention.
- **Impact on Dosing Schedule:** Hematological toxicity can influence the choice of dosing schedule. In a phase 1 solid tumor trial, the maximum tolerated dose varied significantly between daily and intermittent schedules due to overall tolerability [4].
- **Combination Therapy Risks:** Toxicity profiles can change in combination regimens. When **sapanisertib** was combined with metformin, hematological toxicities were not prominently reported, but other toxicities like diarrhea and rash required careful management [5].

Mechanism of Action and Toxicity Context

The following diagram illustrates the mechanism of **sapanisertib**, which is crucial for understanding its effects and toxicities.

Sapanisertib is an oral, **ATP-competitive dual inhibitor of mTORC1 and mTORC2** [4]. This comprehensive inhibition is distinct from rapalogs (like temsirolimus) that primarily inhibit mTORC1. By also inhibiting mTORC2, **sapanisertib** blocks AKT phosphorylation at Ser473, potentially overcoming a key resistance mechanism associated with mTORC1-only inhibition [1] [2]. However, this potent pathway disruption also underlies the observed metabolic and hematological toxicities.

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References

1. A phase 2 and pharmacological study of sapanisertib in ... [pubmed.ncbi.nlm.nih.gov]
2. A phase 2 and pharmacological study of sapanisertib in ... - PMC [pmc.ncbi.nlm.nih.gov]
3. Sapanisertib Imparts Poor Activity and Toxicity Profile in ... [onclive.com]
4. Phase 1 study of mTORC1/2 inhibitor sapanisertib (TAK- ... [nature.com]
5. Phase I Study of mTORC1/2 Inhibitor Sapanisertib (CB-228 ... [pubmed.ncbi.nlm.nih.gov]

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